

# Essential Safety and Logistical Information for Handling Quizartinib (C<sub>25</sub>H<sub>19</sub>Cl<sub>2</sub>N<sub>3</sub>O<sub>5</sub>)

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## Compound of Interest

Compound Name: C<sub>25</sub>H<sub>19</sub>Cl<sub>2</sub>N<sub>3</sub>O<sub>5</sub>

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This document provides crucial safety protocols and logistical guidance for the handling and disposal of Quizartinib (C<sub>25</sub>H<sub>19</sub>Cl<sub>2</sub>N<sub>3</sub>O<sub>5</sub>), a potent tyrosine kinase inhibitor. Adherence to these procedures is vital to ensure personnel safety and regulatory compliance in a laboratory setting.

## Hazard Identification and Personal Protective Equipment (PPE)

Quizartinib is classified with several hazards, necessitating the use of appropriate personal protective equipment.<sup>[1]</sup> It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup> Additionally, some data suggests it may damage fertility or the unborn child.<sup>[2]</sup>

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye Protection	Safety goggles with side-shields.[1]	Protects against splashes and dust that can cause serious eye irritation.
Hand Protection	Impermeable protective gloves.	Prevents skin contact which can cause irritation.[1]
Body Protection	Impervious clothing or lab coat.[1]	Minimizes the risk of skin exposure.
Respiratory	A suitable respirator should be used.	Protects against inhalation of dust or aerosols which may cause respiratory irritation.[1]

## Safe Handling and Operational Plan

A systematic approach to handling Quizartinib is essential to minimize exposure risk. The following workflow outlines the key steps for safe laboratory operations.

Caption: A workflow diagram for the safe handling of Quizartinib.

Procedural Steps:

- Preparation:
  - Always work in a well-ventilated area, such as a chemical fume hood.[1]
  - Ensure a safety shower and eye wash station are readily accessible.[1]
  - Before handling, put on all required PPE as specified in Table 1.[1]
- Handling:
  - Avoid breathing in any dust, fumes, or vapors.[1]
  - When handling the solid form, take care to avoid generating dust.

- Do not eat, drink, or smoke in the area where Quizartinib is being handled.[1]
- In Case of Exposure:
  - If inhaled: Move the individual to fresh air and ensure they are in a comfortable position for breathing.[1][3]
  - If on skin: Wash the affected area thoroughly with plenty of soap and water.[1] Remove any contaminated clothing and wash it before reuse.[1]
  - If in eyes: Rinse cautiously with water for several minutes. If present, remove contact lenses if it is easy to do so and continue rinsing.[1]
  - In all cases of exposure, seek medical attention.

## Disposal Plan

Proper disposal of Quizartinib and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: All waste materials, including unused compounds, contaminated lab supplies (e.g., pipette tips, gloves), and empty containers, should be collected in a clearly labeled, sealed container.
- Disposal Method: Disposal must be carried out in accordance with federal, state, and local regulations for chemical waste.[4] Do not allow the substance to enter drains or water courses.[1]
- Decontamination: Surfaces and equipment that have come into contact with Quizartinib should be decontaminated.[1]

## Quantitative Safety Data

The following table summarizes available quantitative data from safety data sheets. It is important to note that specific occupational exposure limit values have not been established.[1]

Table 2: Toxicological Data

Data Point	Value	Species	Source
NOAEL (oral, 4-13 weeks)	< 5 mg/kg/day – 3 mg/kg/day	Rat	Daiichi Sankyo SDS[4]
NOAEL (oral, 4-13 weeks)	10/5 mg/kg/day – 5 mg/kg/day	Dog	Daiichi Sankyo SDS[4]
NOAEL (oral, 4-13 weeks)	10 mg/kg/day – 3 mg/kg/day	Monkey	Daiichi Sankyo SDS[4]
Acute Toxicity, Oral	Category 4 (Harmful if swallowed)	N/A	MedchemExpress SDS[1]
Germ Cell Mutagenicity	Positive in Ames test, but negative in several mammalian cell tests.	N/A	Daiichi Sankyo SDS[4]

NOAEL: No-Observed-Adverse-Effect-Level

## Mechanism of Action Signaling Pathway

Quizartinib is a selective inhibitor of the FLT3 receptor tyrosine kinase.[5][6] Mutations in FLT3 can lead to its constitutive activation, which promotes uncontrolled cell proliferation in acute myeloid leukemia (AML).[7] Quizartinib binds to the inactive conformation of the FLT3 receptor, preventing its activation and inhibiting downstream signaling pathways such as PI3K/AKT and RAS/RAF/MEK/ERK, which are crucial for cell survival and growth.[7][8]

Caption: Quizartinib's inhibitory effect on the FLT3 signaling pathway.

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